

BODIPY FL C5: A Comprehensive Technical Guide for Fluorescence Microscopy

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Compound of Interest

Compound Name: Bodipy FL C5

Cat. No.: B15556581

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **BODIPY FL C5**, a versatile fluorophore, tailored for beginners in fluorescence microscopy. We will delve into its core properties, diverse applications, and detailed experimental protocols to empower researchers in utilizing this powerful tool for cellular imaging.

Introduction to BODIPY Dyes

BODIPY (boron-dipyrromethene) dyes are a class of fluorescent probes known for their exceptional photophysical properties.^{[1][2]} They are characterized by high fluorescence quantum yields, sharp emission peaks, and good photostability.^{[1][3]} Unlike many other fluorophores, their fluorescence is relatively insensitive to environmental factors such as pH and solvent polarity.^{[4][5][6]} These characteristics make them highly valuable for a wide range of applications in biological imaging.^{[7][8]}

Core Properties of BODIPY FL C5

BODIPY FL C5 is a derivative of the BODIPY FL core, featuring a five-carbon (C5) pentanoic acid linker. This linker allows for its use as a precursor in the synthesis of various fluorescent phospholipids and facilitates its incorporation into cellular membranes and lipid structures.^{[9][10][11][12]}

Spectral Properties

BODIPY FL C5 exhibits bright green fluorescence with spectral characteristics similar to fluorescein (FITC) and Alexa Fluor 488.[13]

Property	Value	Reference
Excitation Maximum (λ_{ex})	~502-505 nm	[6]
Emission Maximum (λ_{em})	~511-513 nm	[6][14]
Molar Extinction Coefficient (ϵ)	>80,000 $\text{cm}^{-1}\text{M}^{-1}$	[3][4]
Fluorescence Quantum Yield (Φ)	Approaching 1.0 (in some environments)	[4][6]
Fluorescence Lifetime (τ)	>5 nanoseconds	[4][13]

Key Advantages and Disadvantages

Advantages:

- High Brightness: Possesses a high extinction coefficient and quantum yield, resulting in intense fluorescence.[4][6]
- Photostability: More resistant to photobleaching compared to traditional dyes like fluorescein.[1][15]
- Narrow Emission Spectrum: The sharp emission peak minimizes spectral overlap in multicolor imaging experiments.[1][4][6]
- Environmental Insensitivity: Fluorescence is largely unaffected by changes in pH and solvent polarity.[4][5][6]
- Hydrophobicity: Its lipophilic nature makes it ideal for staining lipids, membranes, and other nonpolar structures.[5][13]

Disadvantages:

- Small Stokes Shift: The proximity of the excitation and emission peaks can lead to self-absorption at high concentrations.[1]

- Potential for Aggregation: At higher concentrations, the dye may form aggregates, which can alter its fluorescent properties.[16]

Applications in Fluorescence Microscopy

BODIPY FL C5's unique properties lend it to a variety of applications in cellular imaging.

Staining of Lipids and Membranes

Due to its hydrophobic nature, **BODIPY FL C5** is an excellent tool for visualizing cellular lipids and membranes.[5][13] It readily incorporates into lipid-rich structures, providing clear and specific staining.

Fatty Acid Uptake and Metabolism

As a fluorescent fatty acid analog, **BODIPY FL C5** is widely used to study the uptake and trafficking of fatty acids in living cells.[17][18][19] Researchers can track its movement across the plasma membrane and subsequent localization within the cell.

Staining of the Golgi Apparatus

When conjugated to ceramide, **BODIPY FL C5** can be used to specifically label the Golgi apparatus.[20][21] The **BODIPY FL C5**-ceramide complex is transported to and accumulates in the Golgi, allowing for detailed visualization of this organelle.[20]

Labeling of Lipid Droplets

BODIPY dyes, in general, are effective for staining neutral lipid droplets.[15][16] While BODIPY 493/503 is a classic choice for this application, **BODIPY FL C5** can also be utilized to visualize these dynamic organelles.[16][22]

Experimental Protocols

The following are generalized protocols for using **BODIPY FL C5**. Optimal conditions may vary depending on the cell type and experimental setup.

Live Cell Staining

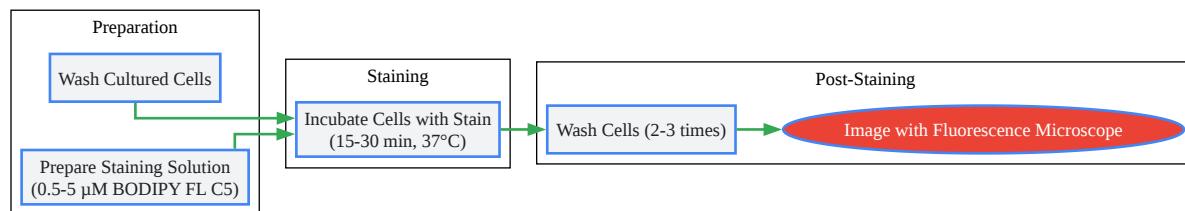
This protocol is suitable for observing the dynamics of fatty acid uptake and localization in real-time.

Materials:

- **BODIPY FL C5** stock solution (e.g., 1-5 mM in DMSO)
- Live cell imaging medium (e.g., HBSS or serum-free medium)
- Cells cultured on glass-bottom dishes or coverslips

Procedure:

- Prepare Staining Solution: Dilute the **BODIPY FL C5** stock solution in pre-warmed imaging medium to a final working concentration of 0.5-5 μ M.[16][23]
- Cell Preparation: Wash the cells gently with the imaging medium to remove any residual culture medium.[16]
- Staining: Add the staining solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.[16][24]
- Washing: Remove the staining solution and wash the cells 2-3 times with fresh, pre-warmed imaging medium.
- Imaging: Immediately image the cells using a fluorescence microscope equipped with a standard FITC/GFP filter set.



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Live cell staining workflow for **BODIPY FL C5**.

Fixed Cell Staining

This protocol is suitable for preserving the cellular structure and localizing **BODIPY FL C5** within fixed samples.

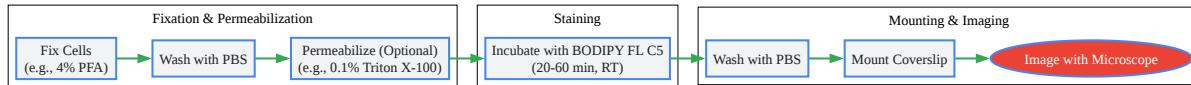
Materials:

- **BODIPY FL C5** stock solution (e.g., 1-5 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Fixative solution (e.g., 2-4% paraformaldehyde in PBS)[[16](#)]
- Permeabilization solution (optional, e.g., 0.1% Triton X-100 in PBS)
- Mounting medium with antifade reagent

Procedure:

- Fixation: Fix the cells with 2-4% paraformaldehyde for 10-15 minutes at room temperature. [[16](#)]
- Washing: Wash the cells 2-3 times with PBS to remove the fixative.[[23](#)]
- Permeabilization (Optional): If targeting intracellular structures that may be less accessible, permeabilize the cells with 0.1% Triton X-100 for 5-10 minutes. Wash again with PBS.
- Staining: Prepare a 0.5-5 μ M working solution of **BODIPY FL C5** in PBS.[[23](#)] Add the staining solution to the cells and incubate for 20-60 minutes at room temperature, protected from light.[[23](#)]
- Washing: Wash the cells 2-3 times with PBS.
- Mounting: Mount the coverslip onto a microscope slide using an antifade mounting medium.

- Imaging: Image the cells using a fluorescence microscope.

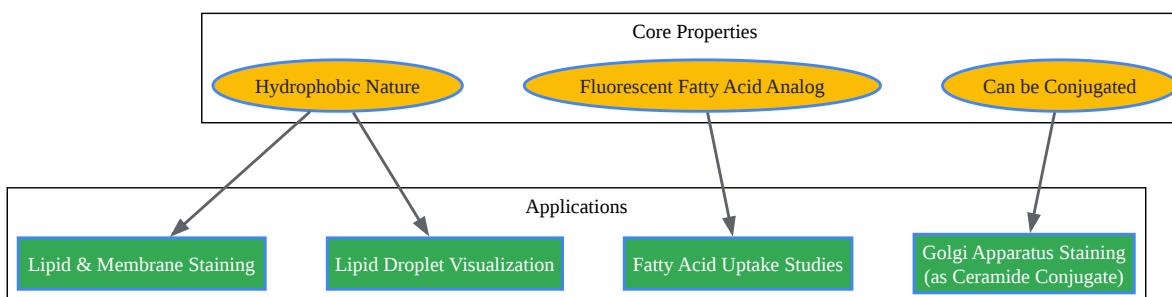


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Fixed cell staining workflow for **BODIPY FL C5**.

Logical Relationship of BODIPY FL C5 Applications

The versatility of **BODIPY FL C5** stems from its fundamental properties, enabling its use in various imaging contexts.



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Logical flow from properties to applications of **BODIPY FL C5**.

Conclusion

BODIPY FL C5 is a robust and versatile fluorescent probe that offers significant advantages for researchers in cell biology and drug development. Its bright, stable fluorescence and affinity for lipid structures make it an invaluable tool for a wide array of fluorescence microscopy applications. By understanding its core properties and following optimized protocols, even beginners can achieve high-quality, reproducible imaging results.

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